

comparison Hexamethylolmelamine hexamethoxymethylmelamine properties

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Compound Focus: Hexamethylolmelamine

CAS No.: 531-18-0

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Chemical Profile and Basic Properties

While their names are similar, **Hexamethylolmelamine** and Hexamethoxymethylmelamine (HMMM) are distinct compounds with different properties and primary applications. The table below summarizes their core characteristics.

Property	Hexamethylolmelamine	Hexamethoxymethylmelamine (HMMM)
Chemical Formula	C ₉ H ₁₈ N ₆ O ₆ [1]	C ₁₅ H ₃₀ N ₆ O ₆ [2] [3]
IUPAC Name	Information missing	N ₂ ,N ₂ ,N ₄ ,N ₄ ,N ₆ ,N ₆ -Hexakis(methoxymethyl)-1,3,5-triazine-2,4,6-triamine [2]
CAS Registry Number	Information missing	68002-20-0 [3]
Molar Mass	Information missing	390.44 g/mol [3]
Structure	Hemiaminal (-N-CH ₂ -OH)	Hemiaminal ether (-N-CH ₂ -OCH ₃) [2]

Property	Hexamethylolmelamine	Hexamethoxymethylmelamine (HMMM)
Physical Form	Information missing	Melting point 40–42 °C; described as a clear, viscous liquid in commercial products [2] [4]
Key Feature	Monomeric intermediate with hydroxymethyl groups [2]	Monomeric intermediate with methoxymethyl groups; lower free formaldehyde content [2] [4]

Relationship: HMMM is produced by etherifying **Hexamethylolmelamine** with methanol [2] [5]. This reaction replaces the hydroxymethyl groups (-CH₂OH) with methoxymethyl groups (-CH₂OCH₃), which enhances the compound's stability in organic solvents and influences its cross-linking reactivity [2].

Applications and Functional Comparison

HMMM is a highly specialized chemical with well-documented uses, primarily functioning as a crosslinking agent.

Application	Function of HMMM	Key Properties Utilized
Coatings for Cans, Coils, & Automobiles [6] [7] [4]	Crosslinker for alkyd, polyester, acrylic, and epoxy resins.	Excellent hardness-film flexibility, fast cure response, wide compatibility, high stability [4].
Vehicle Tire Production [2]	Improves adhesion between rubber and steel cords (used with resorcinol).	Effective cross-linking with rubber polymers.
High-Solids & Water-borne Finishes [7] [4]	Efficient cross-linking agent for resins containing hydroxyl, carboxyl, and amino groups.	High solid content (≥98%), solvent-free nature, wide compatibility [4].

Experimental Insights and Environmental Fate

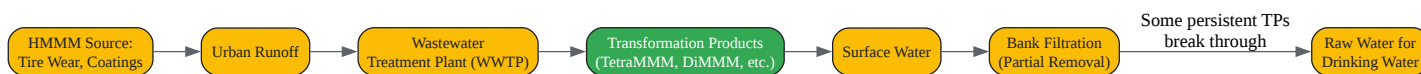
Research provides data on HMMM's environmental behavior and analysis techniques relevant to researchers.

Experimental Data on Environmental Transformation

A laboratory degradation experiment with activated sludge showed that HMMM is **transformed but not mineralized** under aerobic conditions [6]. The study identified **21 transformation products (TPs)**, with the major TP after 28 days being methylol-1,3,5-triazin-2,4,6-triamin [6]. Key findings include:

- **Analysis Techniques:** Transformation products were detected and tentatively identified using **LC-UV and LC-HRMS (Liquid Chromatography-High Resolution Mass Spectrometry)** [6].
- **Environmental Concentrations:** In municipal wastewater treatment plants (WWTPs), the median concentration of HMMM and its prominent TPs (TetraMMM, DiMMM) was found to be **2.8 µg/L**. This concentration can be significantly higher (17.9 µg/L) in plants receiving industrial wastewater [6].
- **Persistence:** Some TPs are persistent and mobile, being detected in raw waters used for drinking water production at median concentrations from **0.1 to 1 µg/L** [6].

The diagram below illustrates the environmental pathway of HMMM from its source to potential drinking water contamination.



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Research and Analytical Methodologies

For researchers investigating these compounds, here are key experimental approaches derived from the search results.

- **Environmental Sampling and Analysis:**
 - **Sample Collection:** Collect water samples from WWTP influent/effluent or urban watersheds [6].
 - **Sample Analysis:** Analyze samples using **LC-UV and LC-HRMS** to separate, detect, and identify HMMM and its transformation products based on retention time and high-resolution mass data [6].
 - **Quantification:** Use the instrument response (LC-UV/LC-HRMS) of identified TPs, calibrated with standards if available, to quantitatively assess their concentration in environmental

samples [6].

- **Laboratory Degradation Studies:**

- **Setup:** Conduct lab-scale experiments with **activated sludge** under controlled aerobic conditions to simulate WWTP environments [6].
- **Monitoring:** Monitor the disappearance of HMMM and the formation of TPs over time (e.g., 28 days) using the analytical methods above [6].
- **Pathway Elucidation:** Propose transformation pathways based on the identity and temporal pattern of the detected TPs [6].

Key Comparison Summary

- **Hexamethylolmelamine** is a foundational chemical with reactive hydroxymethyl groups.
- **Hexamethoxymethylmelamine (HMMM)**, its etherified derivative, is a commercially vital **crosslinking agent** prized for its stability, compatibility, and effectiveness in high-performance **coatings and rubber adhesives**.
- A significant consideration for HMMM is its role as an **environmental precursor**. It transforms into numerous, more persistent compounds that can contaminate water systems [6] [8].

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